

# A Comprehensive Technical Guide to 4-Hydroxy-2-Butanone: Synonyms, Properties, and Synthesis

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## Compound of Interest

Compound Name: 4-Hydroxy-2-Butanone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **4-Hydroxy-2-Butanone**, a versatile ketone with applications in various scientific fields. This document details its nomenclature, chemical and physical properties, and key synthetic methodologies, presenting a valuable resource for professionals in research, and drug development.

## Nomenclature and Identification

**4-Hydroxy-2-Butanone** is known by a variety of synonyms and alternative names in scientific literature and chemical databases. A comprehensive list of these identifiers is crucial for accurate literature searches and unambiguous communication.

Identifier Type	Value
IUPAC Name	4-hydroxybutan-2-one
CAS Number	590-90-9[1][2][3]
Molecular Formula	C4H8O2[1][2]
Synonyms	2-Hydroxyethyl methyl ketone[4], 3-Ketobutan-1-ol, 3-Oxo-1-butanol[5], 4-Butanol-2-one[6], 4-hydroxy butanone[7], Acetol[8], Methylolacetone[6], Monomethylolacetone[6]
Other Identifiers	EC Number: 209-693-6[9], MDL Number: MFCD00059005[2][9], PubChem CID: 111509[5], ChEBI ID: 41268[5], DrugBank ID: DB04094[5]

## Physicochemical Properties

The following table summarizes the key quantitative physical and chemical properties of **4-Hydroxy-2-Butanone**.

Property	Value
Molecular Weight	88.11 g/mol [1][2][9]
Boiling Point	73-76 °C at 12 mmHg[4][10]
Density	1.023 g/mL at 25 °C[4][10]
Refractive Index	n <sub>20/D</sub> 1.430[4]
pKa	14.43 ± 0.10 (Predicted)[6]
Water Solubility	Miscible[6][10]
Appearance	Colorless to pale yellow liquid[6]

## Experimental Protocols

This section details the primary methodologies for the synthesis of **4-Hydroxy-2-Butanone**.

## Synthesis via Aldol Condensation of Acetone and Formaldehyde

The traditional and most common method for synthesizing **4-Hydroxy-2-Butanone** is through the aldol condensation of acetone and formaldehyde.<sup>[2]</sup> This reaction is typically base-catalyzed. A more recent development is a catalyst-free synthesis under supercritical conditions.<sup>[7]</sup>

Traditional Base-Catalyzed Method:

- Reactants: Acetone and formaldehyde.
- Catalyst: Dilute alkali solution (e.g., ~5% NaOH).<sup>[11]</sup>
- Reaction Conditions: The reaction is typically carried out with a large excess of acetone (e.g., a 30:1 ratio of acetone to formaldehyde) to minimize the self-polymerization of formaldehyde.<sup>[11]</sup>
- Workup and Purification: The product is purified by distillation. However, this method can lead to the formation of by-products like butenone upon redistillation and generates a significant amount of alkaline wastewater.<sup>[11]</sup>

Catalyst-Free Synthesis in Supercritical Acetone:

- Reactants: Acetone and formaldehyde.
- Reaction Conditions: The reaction is performed in supercritical acetone, which acts as both a reagent and a solvent.<sup>[7]</sup> Optimal conditions have been reported as 270 °C and 21 MPa with a detention time of 4.52 minutes.<sup>[7]</sup>
- Advantages: This method achieves a high conversion of formaldehyde (up to 100%) and a good yield of **4-Hydroxy-2-Butanone** (up to 73.8%) without the need for a catalyst, simplifying product purification and reducing waste.<sup>[7]</sup>

## Synthesis via Oxidation of 1,3-Butanediol

An alternative synthetic route to **4-Hydroxy-2-Butanone** involves the oxidation of 1,3-butanediol.

- Reactants: 1,3-Butanediol and an oxidizing agent.
- Oxidizing Agent: Hydrogen peroxide (25-35% mass concentration) is a common and environmentally friendly choice.<sup>[3]</sup>
- Catalyst: Tungstates, such as sodium tungstate, are effective catalysts for this oxidation.<sup>[3]</sup>
- Reaction Procedure (based on patent CN106631732A):<sup>[3]</sup>
  - Charge a reaction vessel with 1,3-butanediol, the catalyst, water, and a water entrainer (e.g., n-hexane).
  - Heat the mixture to 60-75 °C with stirring.
  - Slowly add the hydrogen peroxide solution dropwise while simultaneously removing water by distillation.
  - Monitor the reaction progress (e.g., by gas chromatography) until the concentration of 1,3-butanediol is below 5% of the initial amount.
  - Stop the addition of hydrogen peroxide and continue stirring for 0.5-1.5 hours.
  - Distill off the water entrainer.
  - Reduce the temperature to 60-65 °C and distill the product to obtain **4-Hydroxy-2-Butanone**.
- Advantages: This method is reported to have high product purity and the only by-product is water, making the post-reaction treatment straightforward and minimizing pollution.<sup>[3]</sup>

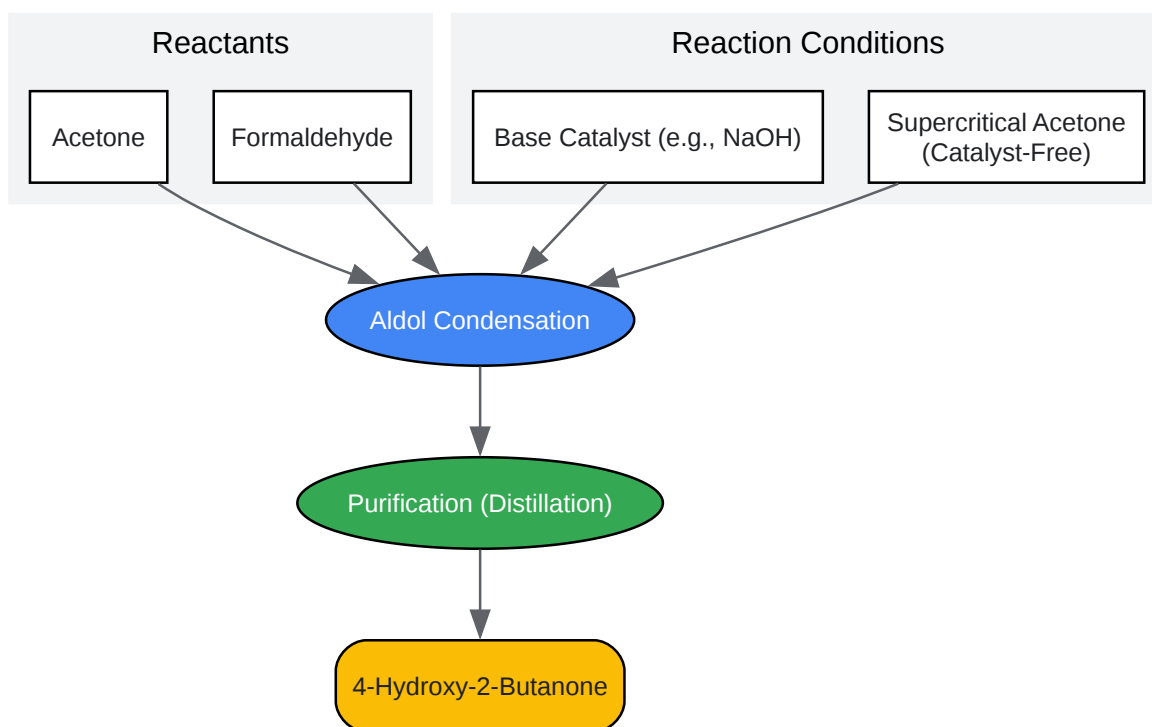
## Analytical Protocol: Gas Chromatography (GC)

Gas chromatography is a standard technique for analyzing the purity of **4-Hydroxy-2-Butanone** and monitoring reaction progress.

- Column: A common choice is a polar capillary column, such as a wax-type column (e.g., HP-INNOWax).
- Injector and Detector Temperatures: Typically set around 220-250 °C.
- Oven Temperature Program: An example program involves holding the temperature at 60-70 °C for a few minutes, then ramping up to a higher temperature (e.g., 220-250 °C) to elute all components.
- Carrier Gas: Helium or hydrogen are commonly used.

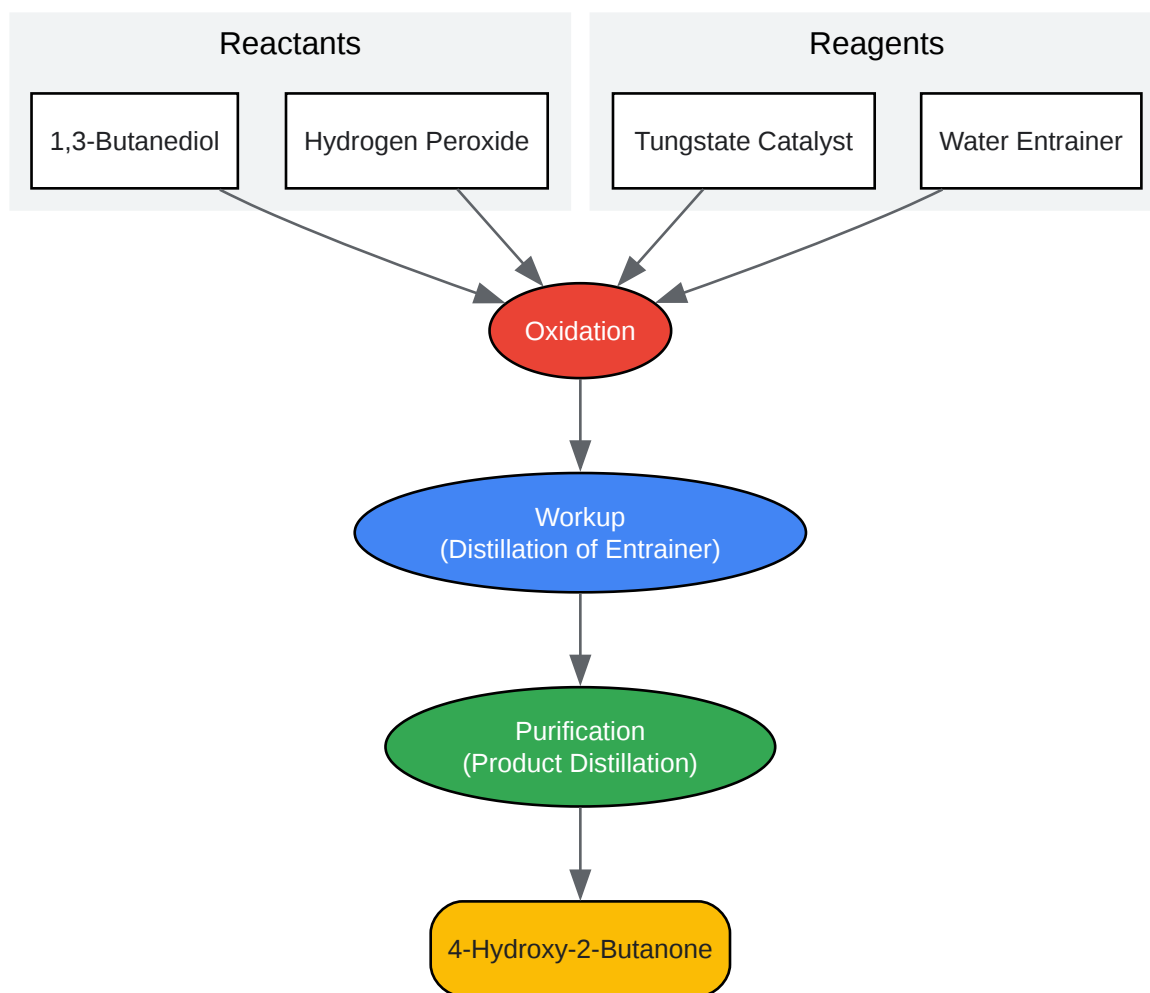
## Visualizations

The following diagrams illustrate the logical workflows for the synthesis of **4-Hydroxy-2-Butanone**.



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Caption: Workflow for the synthesis of **4-Hydroxy-2-Butanone** via Aldol Condensation.



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Caption: Workflow for the synthesis of **4-Hydroxy-2-Butanone** via Oxidation of 1,3-Butanediol.

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